

Essential Safety and Operational Guide for Handling Dibromochloroacetic Acid

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Compound of Interest

Compound Name: *Dibromochloroacetic acid*

Cat. No.: *B037062*

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Dibromochloroacetic acid**. Adherence to these protocols is essential to ensure personal safety and environmental protection.

Dibromochloroacetic acid is a corrosive chemical that poses significant health risks. It can cause severe skin burns and serious eye damage.[1][2][3] Inhalation, ingestion, or skin contact may be harmful.[4] It is imperative to handle this compound with strict safety measures in a controlled laboratory environment.

Hazard Identification and Classification

A summary of the hazards associated with **Dibromochloroacetic acid** is provided below.

Hazard Class	GHS Hazard Statement	Signal Word
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage.[1][2][3]	Danger
Serious Eye Damage	H318: Causes serious eye damage.[2]	Danger
Acute Toxicity (Oral, Dermal, Inhalation)	May be harmful if swallowed, in contact with skin, or if inhaled.[4]	Warning

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **Dibromochloroacetic acid**. The required equipment is detailed below.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles and a face shield (minimum 8 inches).[1][2]	Goggles: EN 166 (EU) or NIOSH (US) approved.[1]
Hands	Chemical-impermeable gloves (e.g., Butyl rubber, Neoprene).[1][5]	Must satisfy specifications of EU Directive 89/686/EEC and standard EN 374.[1]
Body	Chemical-resistant and flame-retardant lab coat or apron over impervious clothing.[1][5]	N/A
Respiratory	Required when dusts are generated or if working outside a fume hood.[1][3]	NIOSH (US) or CEN (EU) approved air-purifying respirator with appropriate cartridges.[3]
Feet	Closed-toe shoes, preferably chemical-resistant boots.[2]	N/A

Note: Always inspect gloves for integrity before use and wash hands thoroughly after handling.
[1]

Step-by-Step Handling Protocol

All handling of **Dibromochloroacetic acid** must be performed in a designated area, inside a properly functioning chemical fume hood to minimize inhalation exposure.[2][3][6] An eyewash station and emergency shower must be immediately accessible.[2][3][7]

Preparation and Weighing:

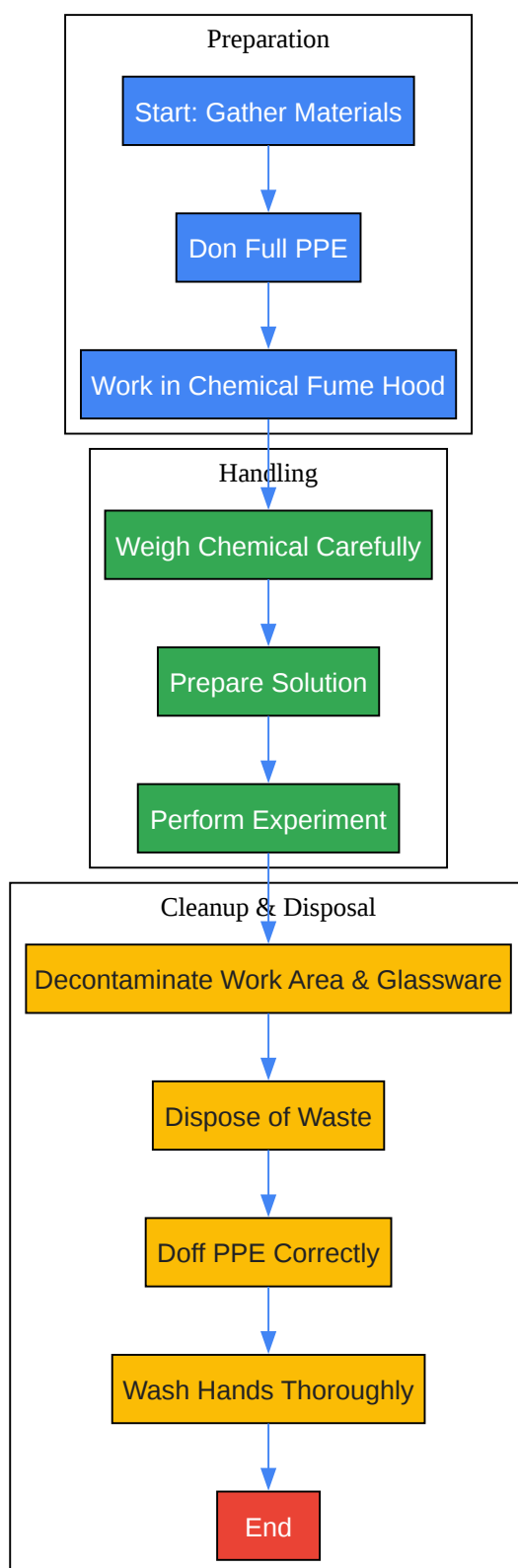
- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Work in Fume Hood: Conduct all operations, including weighing, within a certified chemical fume hood.[6]
- Avoid Dust: Handle the solid carefully to avoid the formation of dust and aerosols.[1][8]
- Use Appropriate Tools: Use non-sparking tools for handling.[1][8]

Solution Preparation and Use:

- Containment: Use appropriate glassware and secondary containment to prevent spills.
- Dilution: If diluting, always add the acid slowly to the solvent. Never add solvent to the acid.
- Transport: When moving the chemical, even within the lab, use a protective bottle carrier.[7]

Post-Handling:

- Decontamination: Thoroughly clean the work area after use.
- Hand Washing: Wash hands and forearms thoroughly with soap and water after removing gloves.[1]
- Clothing: Contaminated work clothing should not be taken home.[2] It must be decontaminated or disposed of as hazardous waste.[1][2]



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Caption: Workflow for Safely Handling **Dibromochloroacetic Acid**.

Emergency Procedures

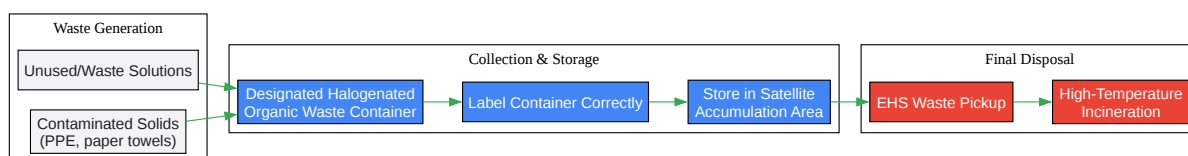
Immediate action is critical in case of exposure or a spill.

Emergency Situation	First Aid / Spill Response Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [7] [8]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with water for at least 15 minutes in an emergency shower. Seek immediate medical attention. [7]
Inhalation	Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [8]
Small Spill	Evacuate the immediate area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite). Collect the material into a designated hazardous waste container. [9]
Large Spill	Evacuate the laboratory and alert others. Contact your institution's Environmental Health & Safety (EHS) department immediately.

Disposal Plan

Dibromochloroacetic acid and any materials contaminated with it must be disposed of as hazardous waste.

- **Waste Segregation:** As a halogenated organic acid, it must be collected in a designated, properly labeled, and sealed hazardous waste container.[10] Do not mix with non-halogenated waste.[10]
- **Container Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**Dibromochloroacetic acid**," and the associated hazards (Corrosive).
- **Environmental Precaution:** Do not allow the chemical or its waste to enter drains, sewers, or waterways.[4][8]
- **Disposal Vendor:** All waste must be disposed of through your institution's EHS-approved hazardous waste disposal vendor, typically via incineration.[10]
- **Neutralization:** Neutralization of dilute solutions may be an option but should only be performed by trained personnel following a specific, EHS-approved protocol.[11] Never add a base directly to the concentrated acid.[11]



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Caption: Disposal Pathway for **Dibromochloroacetic Acid** Waste.

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